

Recommended working concentration of Syk-IN-1 for cell culture

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Compound of Interest

Compound Name: Syk-IN-1

Cat. No.: B15581041

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Application Notes and Protocols: Syk-IN-1

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Syk-IN-1** is a potent and selective inhibitor of Spleen Tyrosine Kinase (Syk), a non-receptor tyrosine kinase critical for signal transduction downstream of various immune receptors, including the B-cell receptor (BCR) and Fc receptors.[1][2] By binding to the ATP-binding site of Syk, **Syk-IN-1** prevents its phosphorylation and subsequent activation, thereby disrupting downstream signaling pathways.[1][2] This inhibitory action makes **Syk-IN-1** a valuable tool for studying cellular processes such as proliferation, differentiation, phagocytosis, and inflammatory responses.[3] It has therapeutic potential for autoimmune diseases, inflammatory conditions, and hematological malignancies.[2][3]

These application notes provide recommended working concentrations, detailed experimental protocols, and an overview of the signaling pathways affected by **Syk-IN-1** to facilitate its effective use in cell culture experiments.

Data Presentation

Table 1: Biochemical and Cellular Activity of Syk-IN-1

This table summarizes the inhibitory and cytotoxic concentrations of **Syk-IN-1** across various assays and cell lines. These values are crucial for determining appropriate working concentrations for specific experimental goals.

Parameter	Cell Line / Assay Type	Value	Description
Biochemical IC50	Purified Syk Enzyme	35 nM	Concentration required to inhibit 50% of Syk kinase activity in a cell-free assay.[1][3][4]
Cytotoxicity IC50	Bone Marrow Cells (Mouse)	9020 nM (9.02 µM)	Concentration that causes 50% inhibition of cell growth after a 4-day preincubation.[3][4]
Suggested Range	General Cell Viability Assays	0.01 - 100 µM	A broad concentration range recommended for initial cytotoxicity profiling (e.g., MTS/WST-1 assays).[5]
Effective Conc.	B-Cell Proliferation	1 - 2 hours pre-incubation	Effective inhibition of B-cell proliferation following BCR stimulation.[3]
Effective Conc.	Mast Cell Degranulation	IC50 of 56 nM (LAS189386)	Concentration of a similar Syk inhibitor that inhibits degranulation in LAD2 mast cells.[6]
Effective Conc.	B-Cell Activation	IC50 of 22 nM (LAS189386)	Concentration of a similar Syk inhibitor that inhibits B-cell activation.[6]

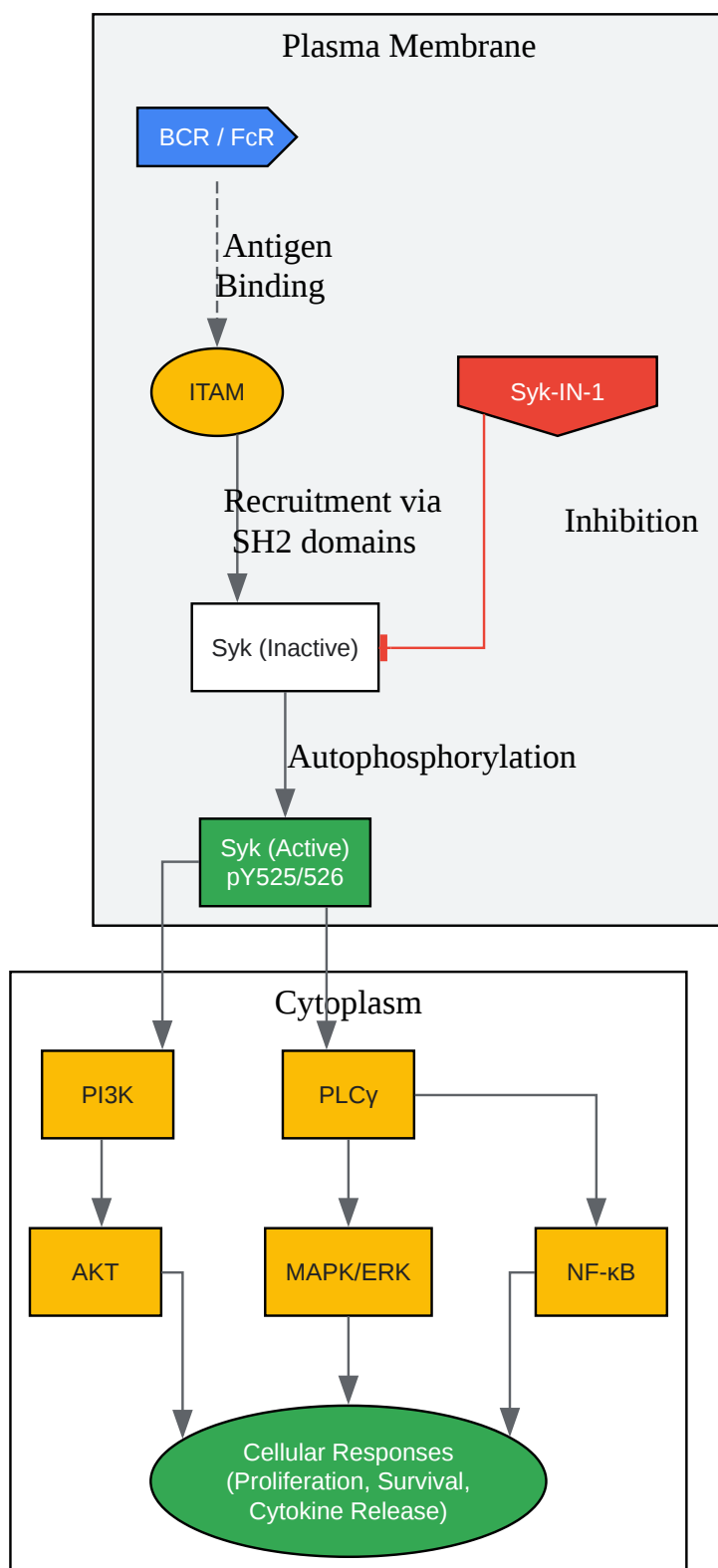
*Data for LAS189386, another potent Syk inhibitor, is provided for context on the concentration range for specific cellular functions.

Note: IC50 values can vary depending on experimental conditions such as cell seeding density, treatment duration, and the specific assay method used.^[1] It is recommended to perform a dose-response curve for each new cell line and experimental setup.

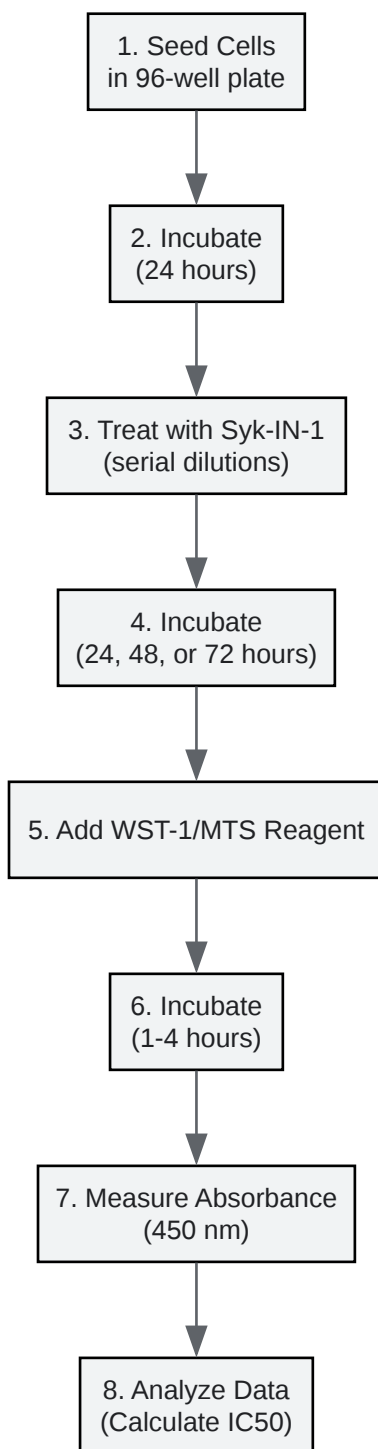
Mandatory Visualization

Signaling Pathway Diagrams

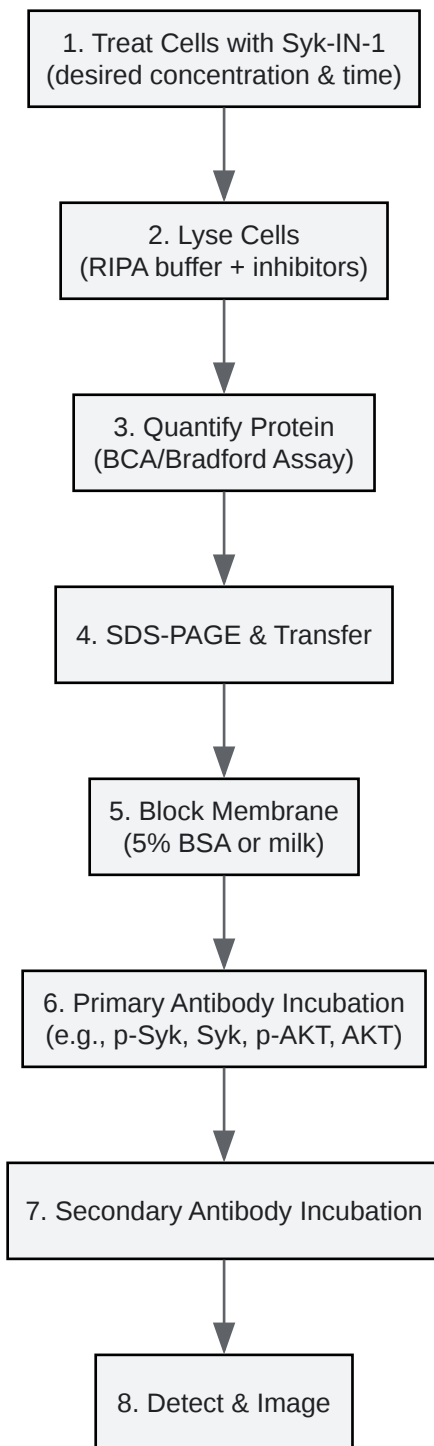
The following diagrams illustrate the central role of Syk in immune cell signaling and the mechanism of action for **Syk-IN-1**.



Cell Viability Assay Workflow (e.g., WST-1/MTS)



Western Blot Workflow for Syk Pathway Analysis

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